

Core Molecular Identity and Physicochemical Profile

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Compound of Interest

Compound Name: Ethyl 2-naphthoate

CAS No.: 3007-91-8

Cat. No.: B1671630

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Ethyl 2-naphthoate, also known as ethyl naphthalene-2-carboxylate, is an aromatic ester characterized by a naphthalene core functionalized with an ethyl ester group at the C2 position. This structure imparts a unique combination of rigidity, hydrophobicity, and chemical reactivity that underpins its utility.

The planar, electron-rich naphthalene ring system is a well-known fluorophore and a common scaffold in medicinal chemistry. The ethyl ester group provides a reactive handle for further chemical modification, such as hydrolysis to the corresponding carboxylic acid or amidation to form novel derivatives. Understanding these fundamental properties is the first step in leveraging this compound for advanced applications.

Table 1: Key Physicochemical Properties of **Ethyl 2-Naphthoate**

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₂ O ₂	[1][2]
Molecular Weight	200.23 g/mol	[1][2]
CAS Number	3007-91-8	[1][2]
IUPAC Name	ethyl naphthalene-2-carboxylate	[2]
Melting Point	32 °C	[3]
Boiling Point	304 °C	[3]
Density	1.117 g/mL	[3]
Appearance	White to off-white solid or liquid	[3][4]

Synthesis and Purification: A Protocol Built on Trustworthiness

The reliable synthesis of **ethyl 2-naphthoate** is critical for ensuring the validity of downstream experiments. The most common and robust laboratory-scale method is the Fischer esterification of 2-naphthoic acid. This acid-catalyzed reaction with ethanol is an equilibrium-driven process, necessitating strategic choices to maximize yield.

Causality in Experimental Design

- **Choice of Catalyst:** A strong acid catalyst, such as sulfuric acid (H₂SO₄), is used to protonate the carbonyl oxygen of the carboxylic acid. This crucial step increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the weakly nucleophilic ethanol.
- **Driving the Equilibrium:** To achieve a high yield, the equilibrium must be shifted towards the product side, in accordance with Le Châtelier's principle. This is accomplished by using a large excess of one reactant (ethanol, which also serves as the solvent) and/or by removing the water byproduct as it forms.

- **Purification Strategy:** The workup procedure is designed to systematically remove the catalyst, unreacted carboxylic acid, and excess ethanol. A wash with sodium bicarbonate solution neutralizes the acidic catalyst and deprotonates any remaining 2-naphthoic acid, converting it to its water-soluble sodium salt, which is then easily removed in the aqueous phase.

Detailed Experimental Protocol: Fischer Esterification

Objective: To synthesize and purify **ethyl 2-naphthoate** from 2-naphthoic acid.

Materials:

- 2-Naphthoic acid (1.0 eq)
- Anhydrous Ethanol (20.0 eq, serves as reactant and solvent)
- Concentrated Sulfuric Acid (0.1 eq, catalyst)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Diethyl ether or Ethyl acetate (for extraction)

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser, add 2-naphthoic acid and anhydrous ethanol.
- **Catalyst Addition:** While stirring, slowly and carefully add concentrated sulfuric acid to the mixture.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress via Thin Layer Chromatography (TLC).

- **Solvent Removal:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the bulk of the excess ethanol using a rotary evaporator.
- **Extraction & Wash:** Dissolve the residue in diethyl ether. Transfer the solution to a separatory funnel and wash sequentially with: a. Water (2x) b. Saturated sodium bicarbonate solution (2x, or until no more CO₂ evolution is observed) c. Brine (1x)
- **Drying & Filtration:** Dry the separated organic layer over anhydrous magnesium sulfate. Filter to remove the drying agent.
- **Final Concentration:** Remove the solvent from the filtrate via rotary evaporation to yield the crude **ethyl 2-naphthoate**.
- **Purification (Optional):** If necessary, purify the crude product by vacuum distillation or column chromatography.

Synthesis Workflow Diagram

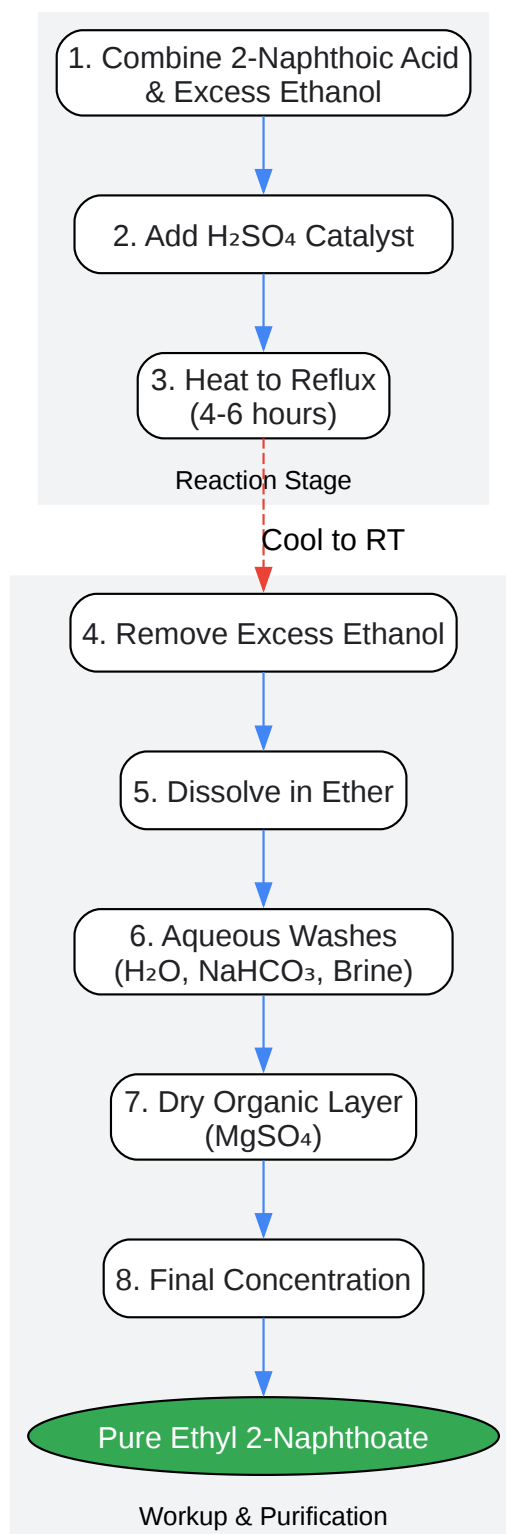


Figure 1: Synthesis and Purification Workflow

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Caption: Figure 1: Synthesis and Purification Workflow

Analytical Validation and Quality Control

Confirming the identity and purity of a synthesized compound is a non-negotiable step for scientific integrity. A multi-technique approach ensures a self-validating system.

- Mass Spectrometry (MS): Provides definitive confirmation of the molecular weight. For **ethyl 2-naphthoate**, Electron Ionization (EI) mass spectrometry will show a prominent molecular ion (M^+) peak at m/z 200.[1][2] Key fragmentation patterns, such as the loss of the ethoxy group ($-OC_2H_5$) leading to a peak at m/z 155, further validate the structure.[2]
- Infrared (IR) Spectroscopy: IR spectroscopy confirms the presence of key functional groups. The spectrum of **ethyl 2-naphthoate** will be dominated by a strong $C=O$ stretching vibration for the ester at approximately $1710-1730\text{ cm}^{-1}$. Other characteristic peaks include $C-O$ stretches and aromatic $C-H$ and $C=C$ vibrations.[1][2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and ^{13}C NMR provide the most detailed structural information, confirming the connectivity of all atoms in the molecule.

Applications in Drug Discovery and Development

Ethyl 2-naphthoate is more than a simple chemical; it is an enabling tool for medicinal chemists and drug development professionals.

- Scaffold for Synthesis: The naphthalene core is a privileged structure in drug design, appearing in numerous approved drugs. **Ethyl 2-naphthoate** serves as a readily available starting material for the synthesis of complex pharmaceutical agents, including potential anti-inflammatory or anti-cancer compounds.[5]
- Prodrug Strategies: The ester functionality can be incorporated into prodrug designs.[6] A drug with poor solubility or an unfavorable pharmacokinetic profile can be chemically modified with a naphthoate ester to enhance its properties, such as membrane permeability, with the ester being cleaved in vivo by metabolic esterases to release the active drug.
- Fragment-Based Drug Discovery (FBDD): With a molecular weight of 200.23 g/mol , **ethyl 2-naphthoate** fits perfectly within the "Rule of Three" criteria for a fragment. It can be used in screening campaigns to identify initial low-affinity binders to a biological target, which can then be optimized into potent lead compounds.

- **Fluorescent Probes:** The inherent fluorescence of the naphthalene ring allows for the development of fluorescent probes and labels. By chemically linking **ethyl 2-naphthoate** to other molecules, researchers can track their distribution and interactions within biological systems.

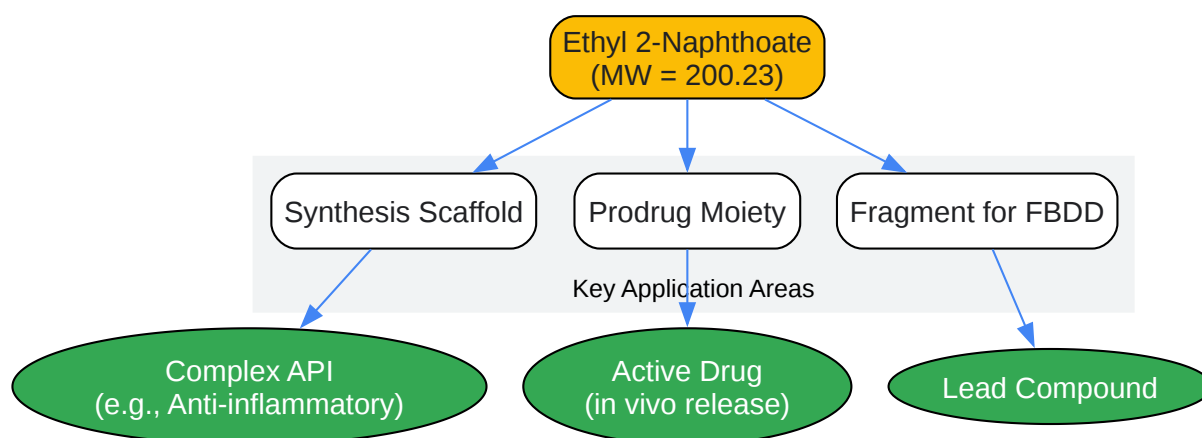


Figure 2: Role in Drug Discovery

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Caption: Figure 2: Role in Drug Discovery

Safety, Handling, and Storage

Proper handling of any chemical reagent is paramount for laboratory safety.

- **GHS Hazards:** **Ethyl 2-naphthoate** is classified as an irritant. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2]
- **Handling:** Always handle this compound in a well-ventilated fume hood. Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[7][8] Avoid inhalation of dust or vapors and prevent contact with skin and eyes.[8]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[9] Keep away from strong oxidizing agents and bases.[10]

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